

2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid basic research

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid

CAS No.: 20556-11-0
Cat. No.: S760070

Get Quote

Computational Analysis of 2,6-Diaminohexanoic Acid (Lysine)

The table below summarizes the computational methods and key parameters from a theoretical study on 2,6-diaminohexanoic acid (DAHA) using Density Functional Theory (DFT), which is a foundational approach you could apply to your compound of interest [1].

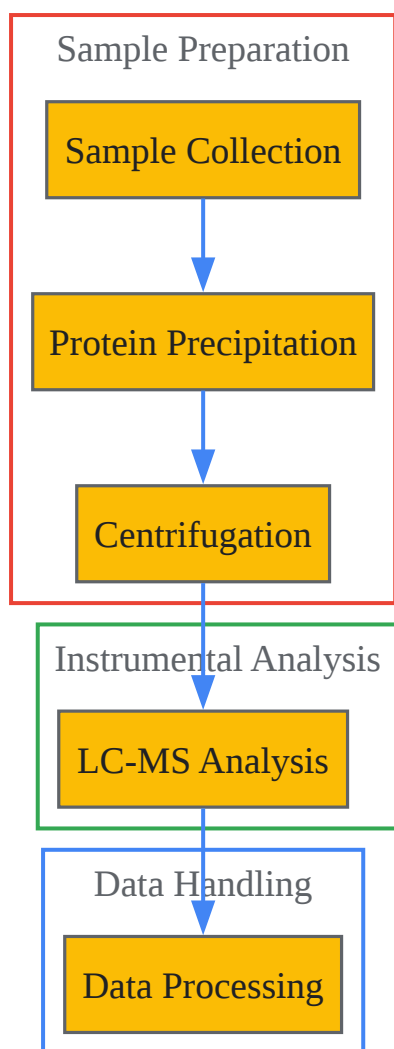
Category	Specific Method/Parameter	Description/Purpose
Computational Method	Density Functional Theory (DFT)	A quantum-mechanical atomistic simulation method for calculating molecular structure and properties [1].
Functional & Basis Set	B3LYP/6-311++G(d,p)	A standard and reliable level of theory for obtaining optimized molecular geometry and electronic properties [1].
Software	Gaussian 09W, GaussView 5.0	Software packages used for quantum chemical calculations and visualization [1].

Category	Specific Method/Parameter	Description/Purpose
Analyses Performed	FMO, MEP, Fukui, NLO, ELF, RDG	Analyses of Frontier Molecular Orbitals (reactivity), Molecular Electrostatic Potential (reactive sites), Non-Linear Optical properties, and Electron Localization Function (bonding) [1].
Spectral Analysis	FTIR, UV-Vis	Comparison of theoretical vibrational and electronic absorption spectra with experimental data [1].
Drug-Likeness	Molecular Docking, SwissADME	Assessment of potential as a therapeutic drug through ligand-receptor interaction modeling and ADME (Absorption, Distribution, Metabolism, Excretion) analysis [1].

Experimental Protocol for Polar Metabolite Analysis

While not specific to your compound, the following detailed protocol for analyzing polar amino acids and similar metabolites in biological samples using Hydrophilic Interaction Liquid Chromatography-Mass Spectrometry (HILIC-MS) is highly relevant. This "polaromics" approach is ideal for studying such compounds [2] [3].

The workflow for this protocol can be visualized as follows:



[Click to download full resolution via product page](#)

Experimental workflow for HILIC-MS analysis of polar metabolites.

- **Sample Collection & Preparation** [2] [3]:

- **Culture Media:** Mix 10 µL of culture medium with 200 µL of ice-cold acetonitrile spiked with internal standard (e.g., 1 mg/L $^{13}\text{C}_6,^{15}\text{N}$ -Leucine). Vortex and keep at -20°C for 30 minutes.
- **Cell Lysates:** Rinse cells with PBS, then lyse them in 200 µL of ice-cold lysis solution (90% acetonitrile, 10% water) containing the same internal standard.
- **Clarification:** Centrifuge both media and lysate samples at $10,000 \times g$ for 10 minutes. Collect the supernatant for analysis.

- **HILIC-MS Analysis** [2] [3]:

- **Chromatography Columns Tested:**
 - Sequant ZIC-cHILIC (3 μm , 100 Å, 150 $\times$ 2.1 mm)
 - Sequant ZIC-pHILIC (5 μm , 150 $\times$ 2.1 mm)
 - YMC-Triart-Diol-HILIC (1.9 μm , 150 $\times$ 2.1 mm)
 - Raptor Polar X (2.7 μm , 100 $\times$ 2.1 mm)
- **Mobile Phase:** Typically employs a gradient from a high organic concentration (e.g., 90% acetonitrile) to a higher aqueous concentration containing a volatile buffer (e.g., 20 mM ammonium formate) or acid (e.g., 0.5% formic acid).
- **Mass Spectrometry:** The method is coupled with a high-resolution mass spectrometer (e.g., LCMS-IT-TOF) for detection and quantification.

A Guide for Your Subsequent Research

Given the scarcity of direct information, here are practical steps you can take to advance your research on this specific compound:

- **Explore Analogous Compounds:** The properties and reactivity of your target compound will be heavily influenced by its two moieties: **2,6-diaminohexanoic acid (Lysine)** and **3-methylbutanoic acid (Valine derivative)**. Deeply researching these individual, well-characterized amino acids can provide strong insights into the behavior of their conjugated form [4].
- **Leverage Computational Methods:** As demonstrated in the first table, initiating your research with **in silico studies (DFT, molecular docking)** is a powerful and efficient first step. This can help you predict the compound's 3D structure, reactivity, and potential interactions with biological targets before moving to costly and time-consuming lab experiments [1].
- **Utilize the HILIC-MS Protocol:** The provided HILIC-MS method is perfectly suited for analyzing a polar, diamino acid-like your compound. You can adopt this protocol directly to detect, quantify, and study the metabolism of your compound in various biological systems [2] [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 2,6-diaminohexanoic acid [DAHA] [pmc.ncbi.nlm.nih.gov]

2. Application of the Hydrophilic Interaction Liquid ... [pmc.ncbi.nlm.nih.gov]

3. Application of the HILIC-MS Novel Protocol to Study ... [preprints.org]

4. Acidic Amino Acids - an overview [sciencedirect.com]

To cite this document: Smolecule. [2-(2,6-Diaminohexanoylamino)-3-methylbutanoic acid basic research]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b760070#2-2-6-diaminohexanoylamino-3-methylbutanoic-acid-basic-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com